

# How to remove unreacted Azido-PEG35-amine from a reaction mixture.

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## Compound of Interest

Compound Name: Azido-PEG35-amine

Cat. No.: B3117992

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## Technical Support Center: Purification of PEGylated Molecules

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in removing unreacted **Azido-PEG35-amine** from a reaction mixture.

### Frequently Asked Questions (FAQs)

Q1: What are the common methods for removing unreacted **Azido-PEG35-amine** from a reaction mixture?

The most common methods for purifying your PEGylated product and removing excess **Azido-PEG35-amine** are based on differences in size, charge, or solubility between the PEGylated product and the unreacted PEG reagent. The primary techniques include:

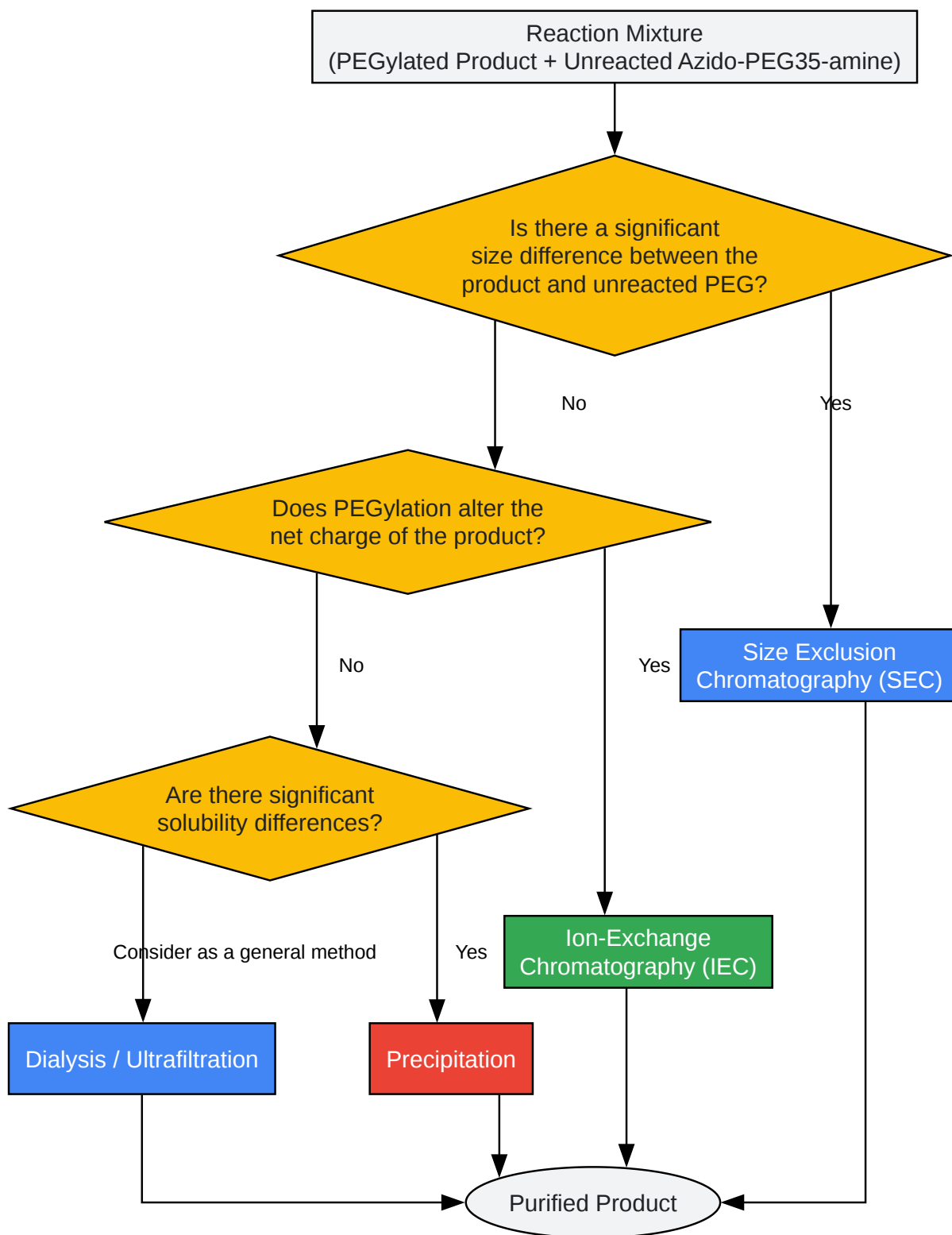
- **Size Exclusion Chromatography (SEC):** This method separates molecules based on their size. Since your PEGylated product is larger than the unreacted **Azido-PEG35-amine**, it will elute first from the column. SEC is very effective at removing small, unreacted PEG molecules.<sup>[1][2]</sup>
- **Dialysis/Ultrafiltration:** These techniques use a semi-permeable membrane with a specific molecular weight cutoff (MWCO) to separate molecules of different sizes. The unreacted

**Azido-PEG35-amine** will pass through the membrane, while the larger PEGylated product is retained.<sup>[3][4][5]</sup>

- **Ion-Exchange Chromatography (IEC):** This method separates molecules based on their net charge. The attachment of PEG chains to your molecule can shield its surface charges, altering its interaction with the ion-exchange resin compared to the unreacted molecule. This change in charge can be exploited to separate the PEGylated product from both the unreacted starting material and the unreacted PEG.
- **Precipitation:** This technique involves altering the solubility of the components in the reaction mixture to selectively precipitate either the product or the impurities. Polyethylene glycol (PEG) itself can be used as a precipitating agent.

Q2: How do I choose the best purification method for my experiment?

The choice of purification method depends on several factors, including the size of your target molecule, the properties of the final conjugate, the scale of your reaction, and the required purity of the final product. The flowchart below provides a general decision-making workflow.



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